

4-Methylpiperidin-2-one chemical structure and properties

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Compound of Interest

Compound Name: 4-Methylpiperidin-2-one

Cat. No.: B2599872

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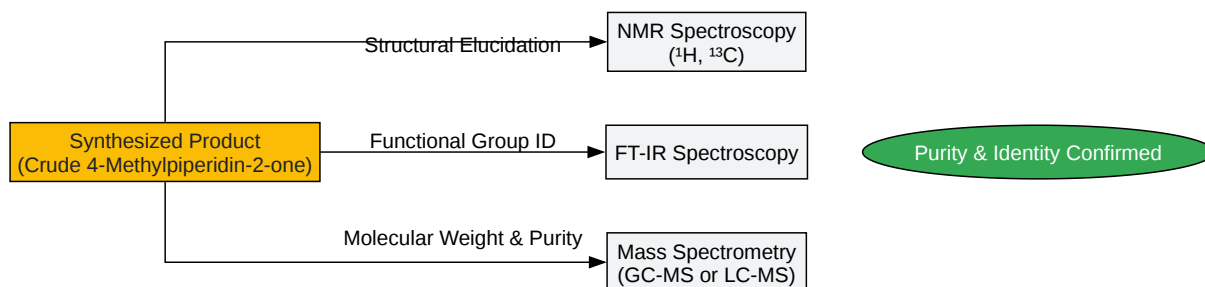
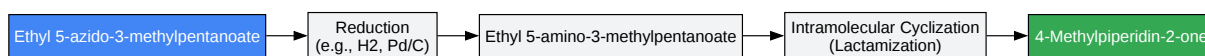
An In-Depth Technical Guide to **4-Methylpiperidin-2-one**: Structure, Properties, Synthesis, and Applications

Introduction

4-Methylpiperidin-2-one is a substituted heterocyclic organic compound featuring a piperidine ring, which is a foundational scaffold in medicinal chemistry.[1] The piperidine ring system is a ubiquitous structural motif found in a wide array of pharmaceuticals and natural products due to its favorable physicochemical properties and its capacity to interact with diverse biological targets.[2] As a derivative, **4-Methylpiperidin-2-one** serves as a valuable building block for the synthesis of more complex molecules, particularly in the development of central nervous system agents and analgesics.[3] Its structure allows for functionalization at multiple sites, making it a versatile intermediate for creating libraries of compounds for structure-activity relationship (SAR) studies in drug discovery.[3] This guide provides a comprehensive overview of the chemical structure, properties, synthesis, analysis, and applications of **4-Methylpiperidin-2-one** for researchers and drug development professionals.

Chemical Structure and Physicochemical Properties

The structural foundation of **4-Methylpiperidin-2-one** is a six-membered ring containing one nitrogen atom (a lactam). A methyl group is substituted at the 4-position, and a carbonyl group is present at the 2-position.



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